

Application Notes and Protocols for Cellular Antioxidant Activity (CAA) Assay

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Compound of Interest

Compound Name: CAA-0225

Cat. No.: B15576628

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Introduction

The Cellular Antioxidant Activity (CAA) assay is a robust method for quantifying the antioxidant capacity of various compounds within a cellular environment.^{[1][2][3]} This assay offers a more biologically relevant alternative to traditional chemical antioxidant assays by considering the bioavailability, cellular uptake, and metabolism of the tested compounds.^{[2][4][5]} The principle of the assay is based on the ability of antioxidant compounds to inhibit the oxidation of the non-fluorescent probe 2',7'-dichlorodihydrofluorescein diacetate (DCFH-DA) to its highly fluorescent counterpart, 2',7'-dichlorofluorescein (DCF), within the cell.^{[2][4][6][7]}

This document provides a detailed protocol for performing the CAA assay, guidelines for data analysis, and a framework for interpreting the results.

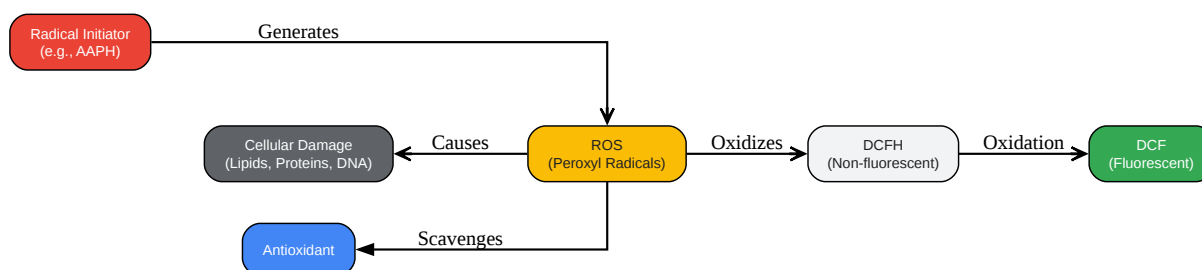
Principle of the Assay

The CAA assay measures the capacity of antioxidants to prevent the formation of fluorescent DCF, which is induced by peroxy radicals generated from 2,2'-azobis(2-amidinopropane) dihydrochloride (ABAP) or a similar radical initiator.^{[2][4]} The process begins with the passive

diffusion of the cell-permeable DCFH-DA into the cells.[7][8] Inside the cell, cellular esterases deacetylate DCFH-DA to the non-fluorescent 2',7'-dichlorodihydrofluorescein (DCFH), which becomes trapped within the cell.[7][9][10] In the presence of reactive oxygen species (ROS), DCFH is oxidized to the highly fluorescent DCF.[9][10] Antioxidant compounds that have been taken up by the cells can scavenge these ROS, thereby inhibiting the oxidation of DCFH and reducing the fluorescence signal.[6][11] The antioxidant activity is quantified by measuring the fluorescence intensity over time.[6]

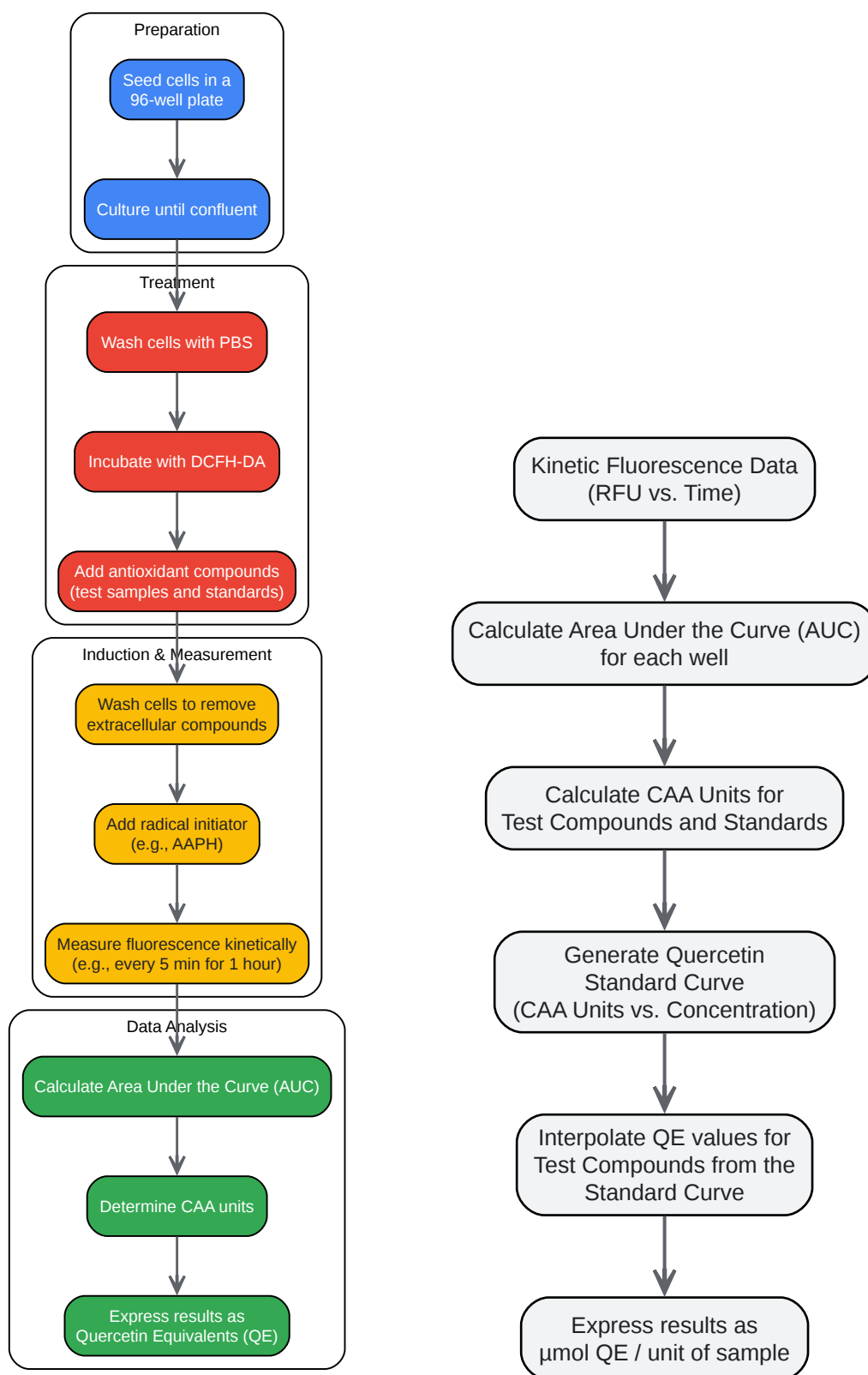
Key Signaling Pathway and Assay Workflow

The following diagrams illustrate the intracellular signaling pathway affected by oxidative stress and the experimental workflow of the CAA assay.



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Caption: Intracellular ROS generation and antioxidant intervention.



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